

An In-depth Technical Guide to 2,5,7-Trimethylquinolin-8-ol

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Compound of Interest

Compound Name: 2,5,7-Trimethylquinolin-8-ol

Cat. No.: B1300026

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This technical guide provides a comprehensive overview of the molecular structure, properties, and potential applications of **2,5,7-trimethylquinolin-8-ol**. Due to the limited availability of specific experimental data for this particular compound in publicly accessible literature, this guide draws upon established principles of quinoline chemistry, general synthetic methodologies, and spectroscopic interpretation, alongside data for closely related analogs.

Molecular Structure and Chemical Properties

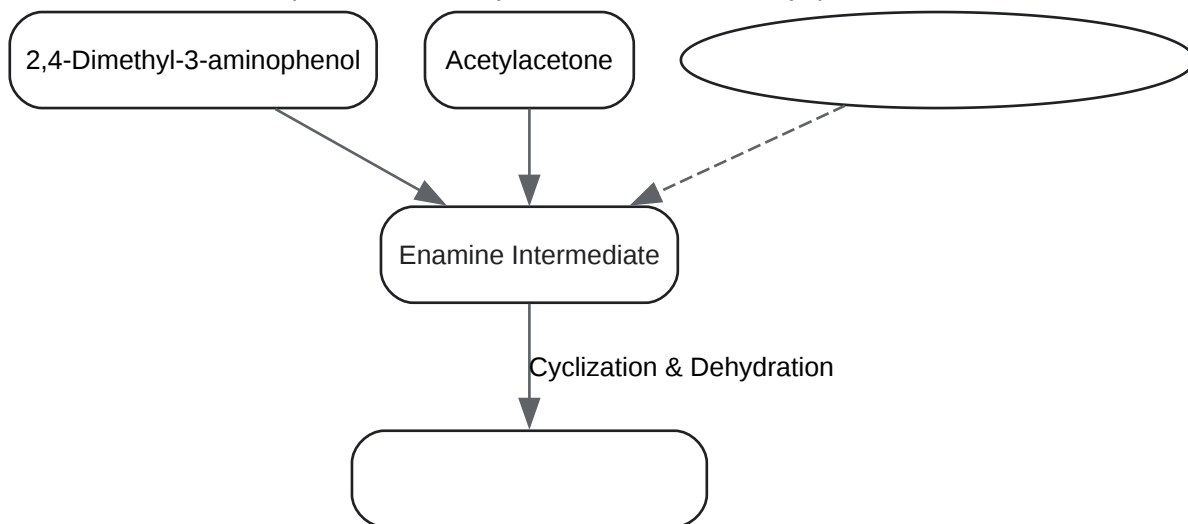
2,5,7-Trimethylquinolin-8-ol is a substituted quinoline derivative with the molecular formula $C_{12}H_{13}NO$. The core structure consists of a quinoline ring system, which is a bicyclic aromatic heterocycle composed of a benzene ring fused to a pyridine ring. In this specific molecule, three methyl groups are attached to the quinoline core at positions 2, 5, and 7, and a hydroxyl group is located at position 8.

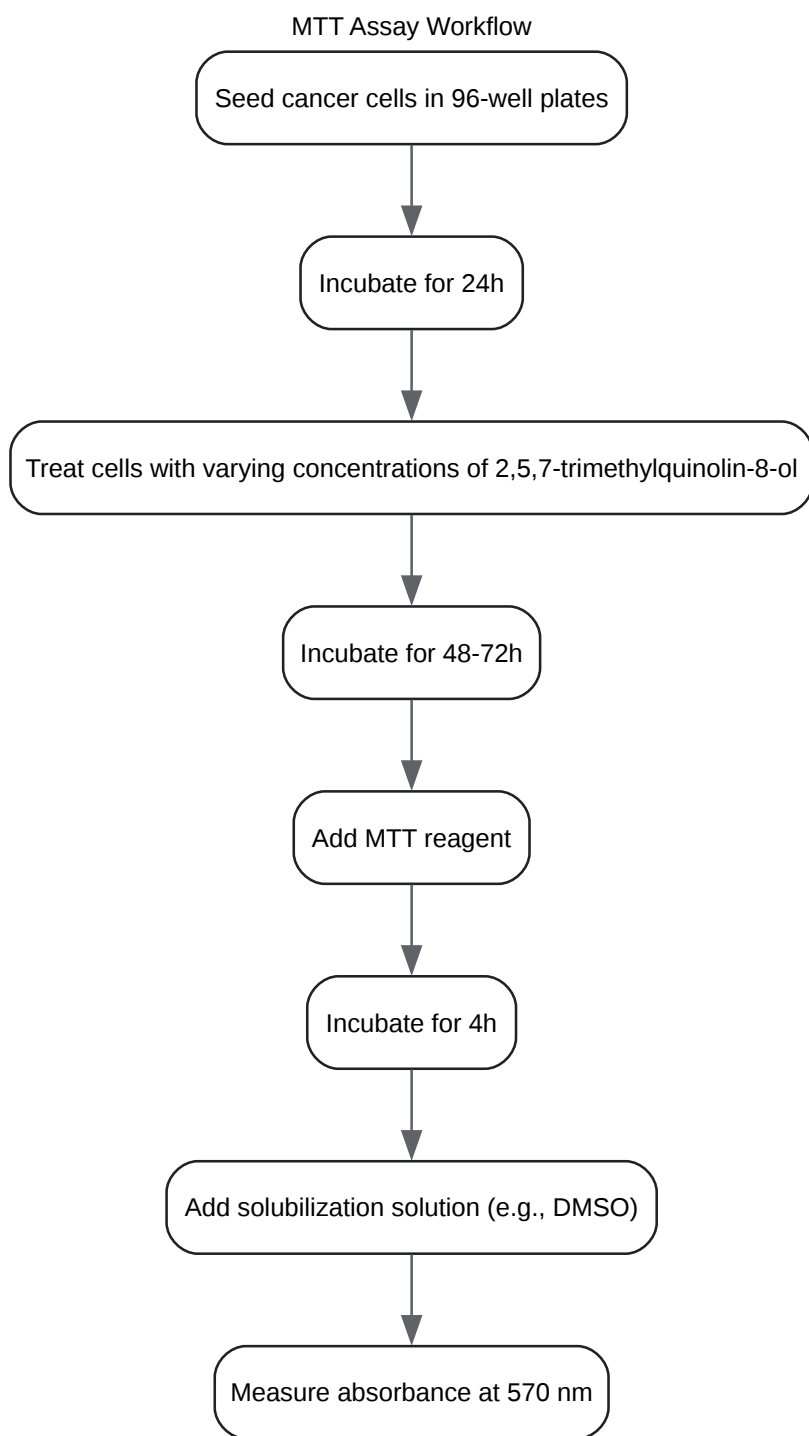
Key Physicochemical Data:

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₃ NO	General Chemical Knowledge
Molecular Weight	187.24 g/mol	General Chemical Knowledge
CAS Number	6759-80-4	[1]
Melting Point	84-85 °C	[1]

The molecular structure of **2,5,7-Trimethylquinolin-8-ol** can be visualized as follows:

Proposed Combes Synthesis of 2,5,7-Trimethylquinolin-8-ol





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References

- 1. New Synthetic Quinoline (Qui) Derivatives as Novel Antioxidants and Potential HSA's Antioxidant Activity Modulators—Spectroscopic Studies - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2,5,7-Trimethylquinolin-8-ol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1300026#2-5-7-trimethylquinolin-8-ol-molecular-structure]

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